

# Application Notes and Protocols for Measuring PI3KC2 $\alpha$ Inhibition by MIPS-21335

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## Compound of Interest

Compound Name: MIPS-21335

Cat. No.: B12386504

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## Introduction

Phosphoinositide 3-kinase C2 $\alpha$  (PI3KC2 $\alpha$ ) is a critical enzyme in cellular signaling, playing a key role in processes such as vesicle trafficking, cell migration, and thrombosis. Its dysregulation has been implicated in various diseases, making it an attractive target for therapeutic intervention. **MIPS-21335** has emerged as a potent and selective inhibitor of PI3KC2 $\alpha$ , demonstrating significant antithrombotic effects.<sup>[1][2]</sup> This document provides detailed application notes and experimental protocols for measuring the inhibitory activity of **MIPS-21335** against PI3KC2 $\alpha$ , catering to the needs of researchers in academic and industrial settings.

## MIPS-21335 Inhibitor Profile

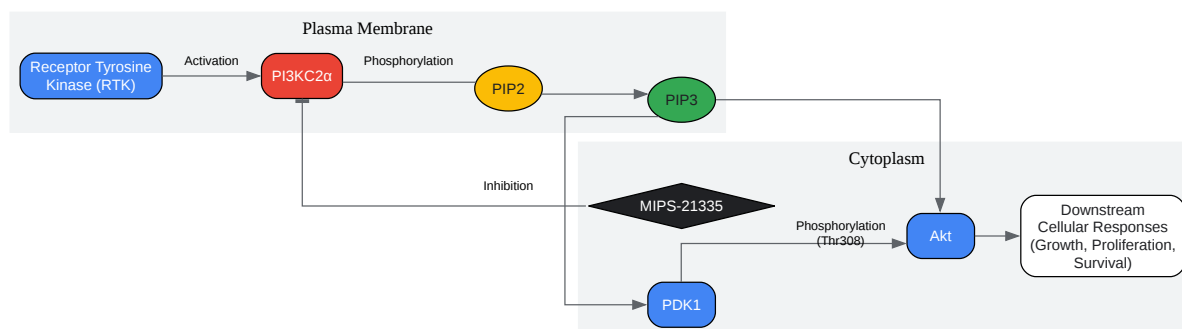
**MIPS-21335** is a small molecule inhibitor with high affinity for PI3KC2 $\alpha$ . Its inhibitory profile against various kinases highlights its selectivity, a crucial attribute for a therapeutic candidate.

| Target Kinase   | IC50 (nM) |
|-----------------|-----------|
| PI3KC2 $\alpha$ | 7         |
| PI3KC2 $\beta$  | 43        |
| p110 $\alpha$   | 140       |
| p110 $\beta$    | 386       |
| p110 $\delta$   | 742       |

Caption: Table 1: Inhibitory potency (IC<sub>50</sub>) of **MIPS-21335** against PI3KC2 $\alpha$  and other related PI3K isoforms. Data compiled from publicly available sources.[\[1\]](#)[\[2\]](#)

## PI3K/Akt Signaling Pathway

PI3KC2 $\alpha$  is part of the larger phosphoinositide 3-kinase (PI3K) signaling pathway, which is crucial for regulating cell growth, proliferation, survival, and metabolism.[\[3\]](#) Upon activation by various upstream signals, PI3Ks phosphorylate phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP<sub>3</sub>). PIP<sub>3</sub> acts as a second messenger, recruiting and activating downstream effectors, most notably the serine/threonine kinase Akt (also known as Protein Kinase B). Activated Akt then phosphorylates a multitude of substrates, leading to the regulation of diverse cellular processes.



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Caption: PI3K/Akt signaling pathway with the inhibitory action of **MIPS-21335** on PI3KC2α.

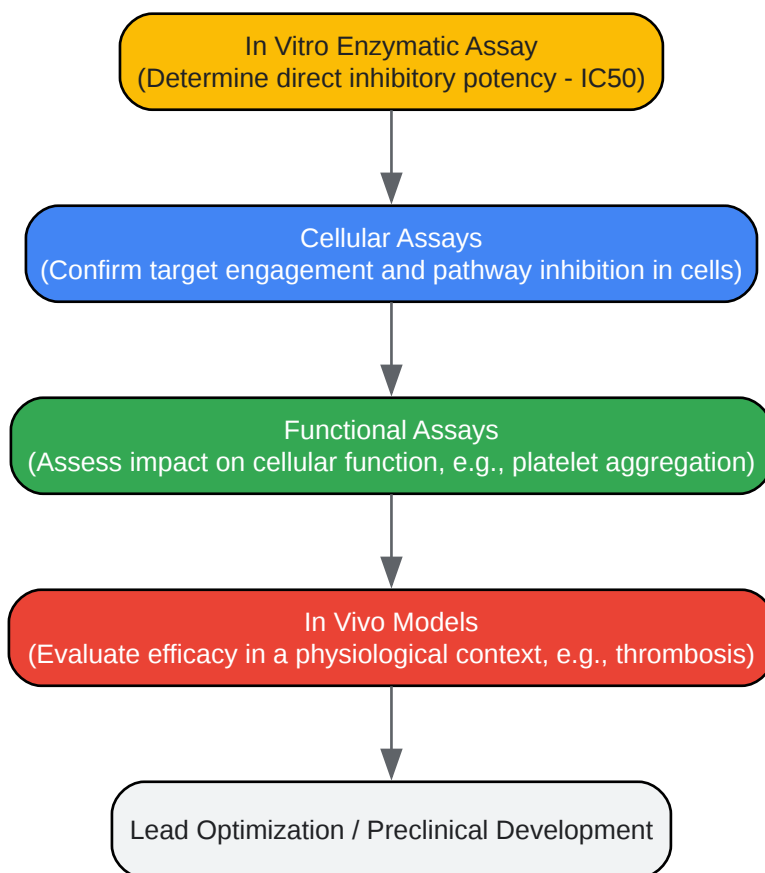
## Experimental Protocols

This section details the protocols for various assays to measure the inhibition of PI3KC2α by **MIPS-21335**, from in vitro enzymatic assays to cellular and in vivo functional assays.

### In Vitro PI3KC2α Enzymatic Activity Assay (ADP-Glo™ Kinase Assay)

This assay quantifies the enzymatic activity of PI3KC2α by measuring the amount of ADP produced during the kinase reaction. The ADP-Glo™ assay is a luminescent assay that provides a sensitive and high-throughput method for measuring kinase activity.

Experimental Workflow:



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## References

- 1. [promega.com](https://www.promega.com) [promega.com]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 3. PI3K / Akt Signaling | Cell Signaling Technology [cellsignal.com]
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